

Safety and handling guidelines for Fmoc-Bip(4,4')-OH

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Compound of Interest

Compound Name: Fmoc-Bip(4,4')-OH

Cat. No.: B557511

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An In-depth Technical Guide to the Safe Handling of Fmoc-Bip(4,4')-OH

For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling guidelines for **Fmoc-Bip(4,4')-OH**, a derivative of alanine utilized in peptide synthesis.

Chemical and Physical Properties

Fmoc-Bip(4,4')-OH, with the IUPAC name (2S)-3-[1,1'-biphenyl]-4-yl-2-[(9H-fluoren-9-ylmethoxy)carbonyl]amino}propanoic acid, is a white to off-white powder.^{[1][2]} A thorough understanding of its physical and chemical properties is the first step in safe handling.

Property	Value	Source
CAS Number	199110-64-0	[1] [2] [3] [4] [5] [6]
Molecular Formula	C30H25NO4	[1] [2] [3] [4] [5] [6]
Molecular Weight	463.52 g/mol	[1] [2] [3] [4] [5] [6]
Appearance	White to pale yellow or off-white powder/solid	[1] [2] [6]
Purity	≥ 97% or ≥ 98% (HPLC)	[1] [7]
Melting Point	182 - 187 °C	[1]
Boiling Point	700.7±60.0 °C (Predicted)	[6]
Density	1.257±0.06 g/cm3 (Predicted)	[6]
Solubility	DMSO: 100 mg/mL (215.74 mM; requires sonication)	[2]
Optical Rotation	[α] _{D20} = -12 ± 2 ° (c=1 in DMF)	[1]
Storage Temperature	2-8°C, -20°C, or room temperature in a dark, inert atmosphere	[1] [2] [4] [6]

Hazard Identification and Safety Precautions

Fmoc-Bip(4,4')-OH is classified with several hazard statements, necessitating careful handling to avoid exposure. The GHS signal word for this compound is "Warning".[\[3\]](#)[\[6\]](#)[\[7\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)

- H335: May cause respiratory irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)

Precautionary Statements:

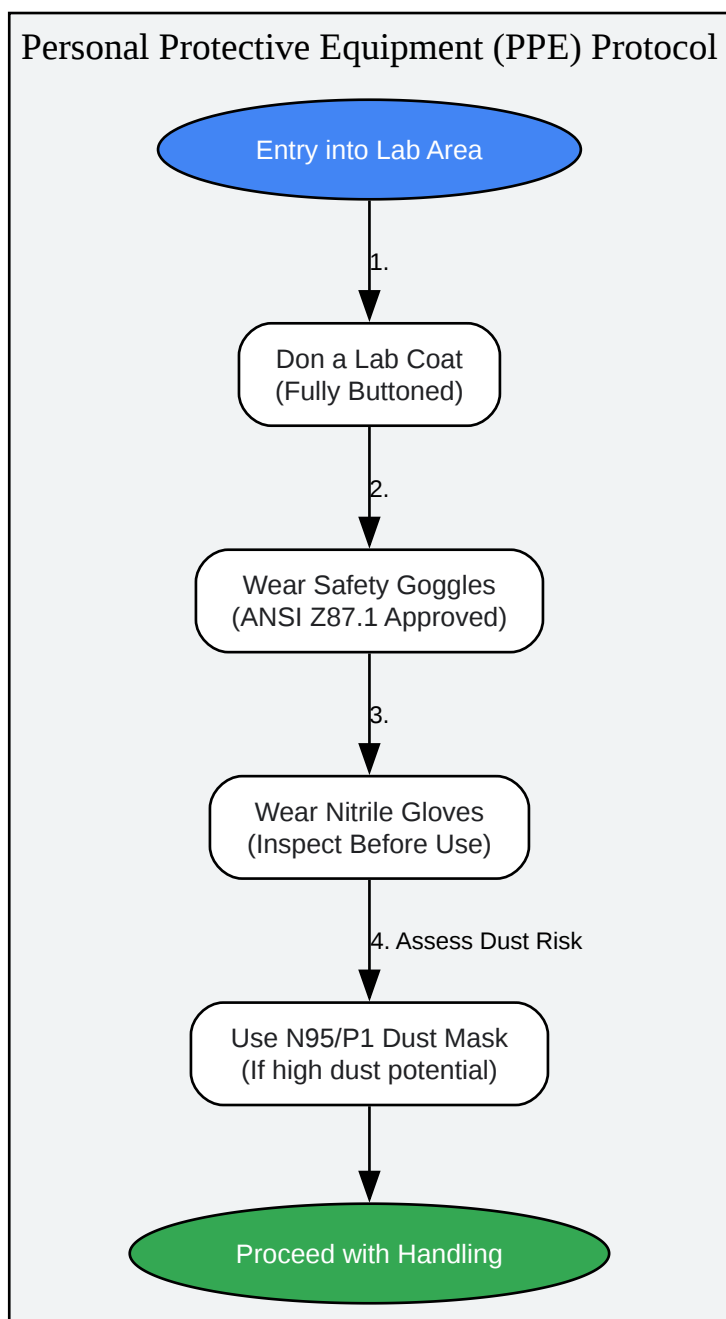
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[7\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[\[7\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[7\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)[\[7\]](#)
- P405: Store locked up.[\[7\]](#)
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[7\]](#)

Experimental Protocols: Safe Handling Procedures

Adherence to strict experimental protocols is crucial when working with **Fmoc-Bip(4,4')-OH**. The following are recommended procedures for key laboratory operations.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.



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Caption: Required Personal Protective Equipment workflow before handling **Fmoc-Bip(4,4')-OH**.

Engineering Controls

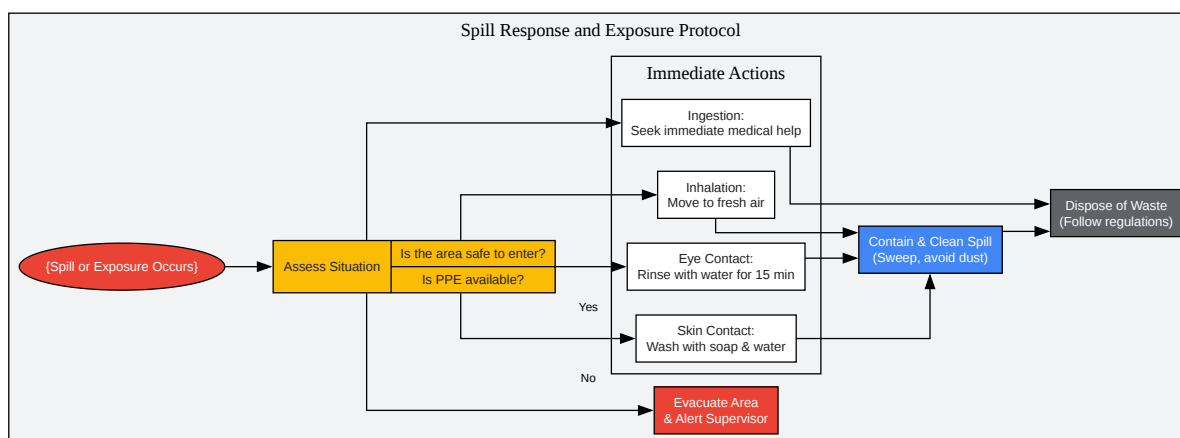
Utilize engineering controls to minimize the risk of inhalation and contamination.

- Ventilation: Always handle **Fmoc-Bip(4,4')-OH** in a well-ventilated area.^{[8][9]} For procedures that may generate dust, such as weighing or transferring the solid, a chemical fume hood or an enclosure with local exhaust ventilation is mandatory.^{[8][9]}

Spill and Exposure Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes.^[8] If contact lenses are present, remove them if it is easy to do so and continue rinsing.^[8] Seek medical attention.
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing.^[10] If respiratory symptoms develop, seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[11]
- Spill Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.^[9] Do not allow the product to enter drains.^{[9][11]}



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References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Fmoc-Bip(4,4')-OH | Carbamates | Ambeed.com [ambeed.com]
- 4. 199110-64-0|Fmoc-Bip(4,4')-OH|BLD Pharm [bldpharm.com]
- 5. advancedchemtech.com [advancedchemtech.com]

- 6. Fmoc-L-4,4'-BIPHENYLALANINE | 199110-64-0 [chemicalbook.com]
- 7. Fmoc-Bip(4,4')-OH | 199110-64-0 [sigmaaldrich.com]
- 8. peptide.com [peptide.com]
- 9. peptide.com [peptide.com]
- 10. severnbiotech.com [severnbiotech.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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